

# 3-Chloro-6-fluoro-2-iodobenzaldehyde CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Chloro-6-fluoro-2-iodobenzaldehyde

CAS No.: 2288709-99-7

Cat. No.: B2487826

[Get Quote](#)

An In-depth Technical Guide to Halogenated Benzaldehydes: Focus on **3-Chloro-6-fluoro-2-iodobenzaldehyde** and Structurally Related Intermediates

Executive Summary: This guide provides a detailed technical overview of **3-Chloro-6-fluoro-2-iodobenzaldehyde** and its structurally related analogs, a class of halogenated aromatic aldehydes critical to modern medicinal chemistry and materials science. While a specific CAS number for **3-Chloro-6-fluoro-2-iodobenzaldehyde** is not readily found in public databases, this document synthesizes information on closely related, commercially available compounds to provide researchers, scientists, and drug development professionals with a comprehensive understanding of the synthesis, characterization, application, and safe handling of this important class of chemical building blocks. The principles and protocols discussed herein are directly applicable to the strategic use of these intermediates in complex synthetic workflows.

## Chemical Identity and Core Identifiers

A precise, publicly registered CAS number for "**3-Chloro-6-fluoro-2-iodobenzaldehyde**" was not identified during a comprehensive search of chemical databases. This suggests the

compound may be a novel entity, a highly specialized intermediate not in general commercial catalogs, or that the nomenclature may have slight variations. However, several structurally similar and functionally equivalent halogenated benzaldehydes are well-documented and serve as excellent reference points. The identifiers for these key analogs are summarized below.

Table 1: Core Identifiers of Key Halogenated Benzaldehyde Analogs

Identifier	3-Chloro-2-fluoro-5-iodobenzaldehyde	3-Chloro-2-iodobenzaldehyde	2-Chloro-6-fluorobenzaldehyde
CAS Number	2304494-65-1[1]	469912-65-0[2]	387-45-1[3]
IUPAC Name	3-chloro-2-fluoro-5-iodobenzaldehyde[1]	3-chloro-2-iodobenzaldehyde[2]	2-Chloro-6-fluorobenzaldehyde[3]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClFIO[1]	C <sub>7</sub> H <sub>4</sub> ClIO[2]	C <sub>7</sub> H <sub>4</sub> ClFO[3]
Molecular Weight	284.45 g/mol [1]	266.46 g/mol [2]	158.56 g/mol [3]
Canonical SMILES	<chem>O=CC1=CC(I)=CC(Cl)=C1F</chem> [1]	<chem>C1=CC(=C(C(=C1)Cl)I)C=O</chem> [2]	<chem>C1=CC(=C(C(=C1)Cl)C=O)F</chem> [3]
InChIKey	NOJXYMYXUGGKCM-UHFFFAOYSA-N[1]	QCASBRFHVKFMIE-UHFFFAOYSA-N[2]	OACPOWYLLGHGC-R-UHFFFAOYSA-N[3]
PubChem CID	Not Found	86592640[2]	67847[3]

## The Strategic Role of Halogenation in Drug Discovery

Halogenated organic compounds, particularly those containing chlorine and fluorine, are foundational in pharmaceutical development. The inclusion of these atoms into a molecular scaffold can profoundly alter its physicochemical and biological properties.

- Chlorine: The presence of a chloro- group can enhance metabolic stability and membrane permeability. It is a common feature in many FDA-approved drugs.[4]
- Fluorine: The introduction of fluorine, one of the most significant strategies in modern medicinal chemistry, can dramatically improve metabolic stability, binding affinity to target

proteins, and lipophilicity.[5][6] This is due to the high electronegativity and small size of the fluorine atom, and the strength of the carbon-fluorine bond.[6]

- Iodine: The iodo- group is a versatile synthetic handle. It is an excellent leaving group in cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), enabling the facile introduction of molecular complexity.

The subject aldehyde, with its combination of chloro-, fluoro-, and iodo- substituents, represents a highly valuable and synthetically versatile building block, pre-configured for subsequent elaboration into more complex drug candidates.

## Synthesis and Characterization

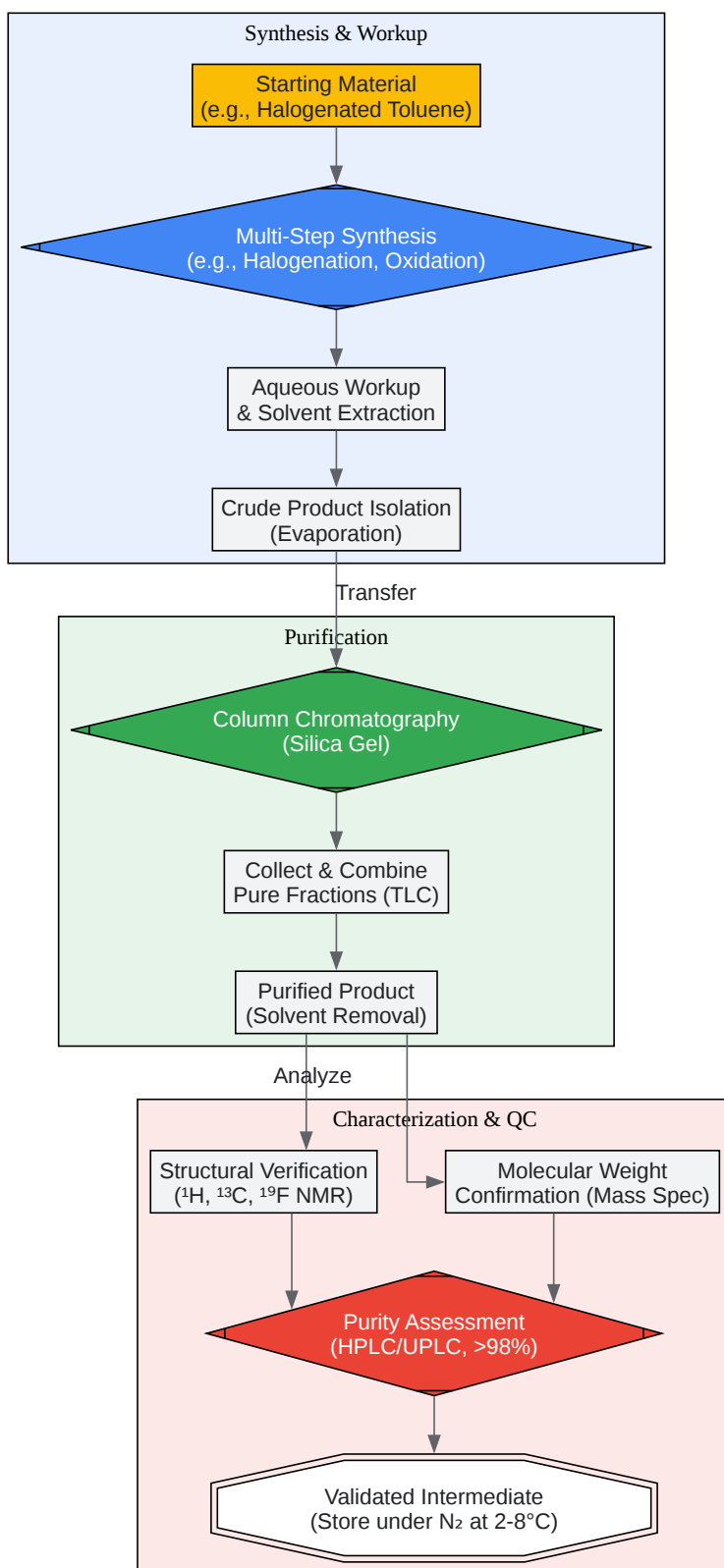
### General Synthetic Strategy

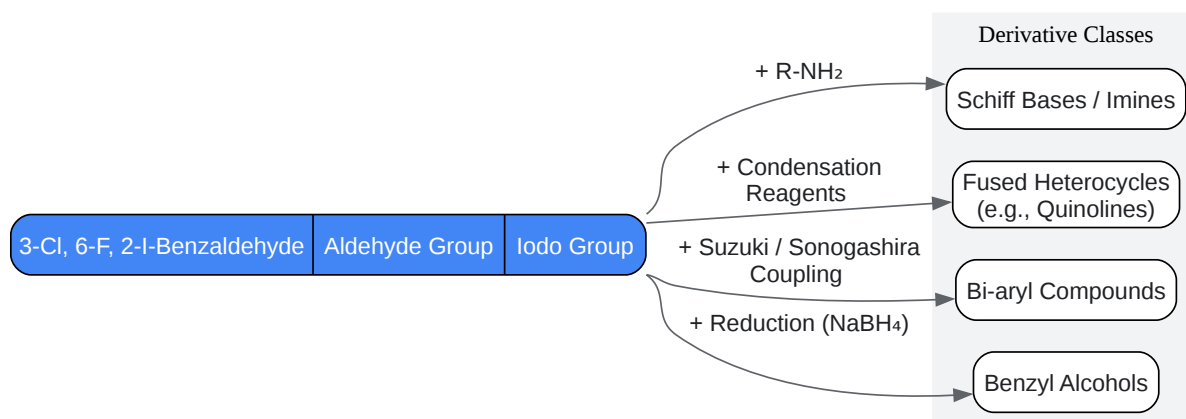
The synthesis of polysubstituted benzaldehydes typically involves a multi-step sequence starting from a simpler, commercially available benzene derivative. A plausible, generalized workflow for producing a compound like **3-Chloro-6-fluoro-2-iodobenzaldehyde** would involve sequential halogenation and formylation steps. The precise order of these reactions is critical to achieving the desired regiochemistry, dictated by the directing effects of the existing substituents on the aromatic ring.

A key experimental consideration is the choice of iodinating agent and the careful control of reaction conditions to prevent side reactions. The aldehyde functionality can be introduced via various methods, such as the oxidation of a corresponding benzyl alcohol or toluene precursor.  
[3]

### Experimental Workflow: A Self-Validating Protocol

The following diagram outlines a conceptual workflow for the synthesis, purification, and validation of a halogenated benzaldehyde. The inclusion of in-process controls and final characterization ensures the protocol is self-validating, providing a high degree of confidence in the final product's identity and purity.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [fluorochem.co.uk](http://fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
- 2. 3-Chloro-2-iodobenzaldehyde | C<sub>7</sub>H<sub>4</sub>ClIO | CID 86592640 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. 2-Chloro-6-fluorobenzaldehyde - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 4. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. Recent progress in therapeutic applications of fluorinated five-membered heterocycles and their benzo-fused systems - RSC Advances (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]

- To cite this document: BenchChem. [3-Chloro-6-fluoro-2-iodobenzaldehyde CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2487826/docs#3-chloro-6-fluoro-2-iodobenzaldehyde-cas-number-and-identifiers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)